

Application Notes and Protocols: Dissolution and Storage of ISX-9

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Compound of Interest

Compound Name: ISX-9
CAS No.: 832115-62-5
Cat. No.: B1672652

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Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols for the dissolution, storage, and handling of **ISX-9** (Isoxazole 9), a small molecule inducer of adult neural stem cell differentiation. Adherence to these guidelines is crucial for ensuring the compound's stability, solubility, and efficacy in experimental settings.

Chemical Properties and Storage Recommendations

ISX-9 is a crystalline solid. Proper storage is essential to maintain its chemical integrity over time.

Table 1: Chemical Properties of **ISX-9**



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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| CAS Number | 832115-62-5[2][3][4] |

Table 2: Recommended Storage Conditions



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| Stock Solution in DMSO | -80°C | 2 years[1] | Preferred for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.[1][5] |

Solubility Data

ISX-9 exhibits high solubility in organic solvents but is poorly soluble in aqueous solutions. Using fresh, anhydrous DMSO is recommended as moisture can reduce solubility.[5]

Table 3: Solubility of **ISX-9** in Common Solvents



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| DMF:PBS (pH 7.2) (1:1) | 0.5 mg/mL^[4] | ~2.1 mM |

Experimental Protocols

This protocol outlines the preparation of a concentrated stock solution, which is the first step for most in vitro and in vivo applications.

Methodology:

- Weighing: Accurately weigh the required amount of **ISX-9** powder. For 1 mL of a 100 mM stock solution, you will need 23.43 mg of **ISX-9**.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the **ISX-9** powder.
- Solubilization: Vortex or sonicate the solution gently until the powder is completely dissolved. Ensure no particulates are visible.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.^{[5][6]}
- Storage: Store the aliquots at -80°C for long-term use (up to 2 years) or at -20°C for shorter-term use (up to 1 year).^[1]



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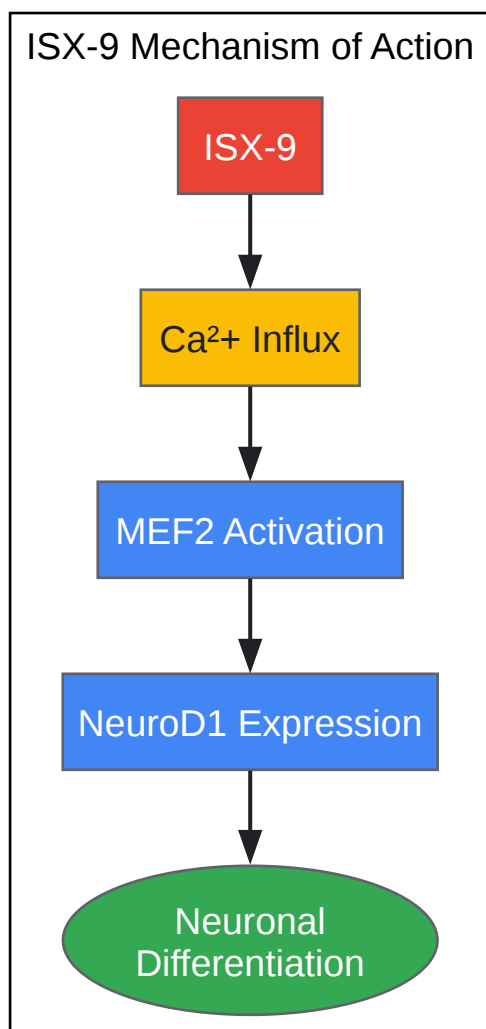
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Workflow: Preparing In Vitro Working Solution



Workflow: Preparing In Vivo Formulation (Example A)





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. [agscientific.com](https://www.agscientific.com) [agscientific.com]

- [4. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [5. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [6. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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